

Alexa Fluor 647: A Technical Guide to Solubility in DMSO and Water

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Compound of Interest

Compound Name: Alexa Fluor 647 NHS Ester

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This in-depth technical guide provides a comprehensive overview of the solubility characteristics of Alexa Fluor 647 in two common laboratory solvents: dimethyl sulfoxide (DMSO) and water. Understanding the solubility of this far-red fluorescent dye is critical for its effective use in a wide range of applications, from antibody and protein labeling to advanced imaging techniques. This document presents quantitative solubility data, detailed experimental protocols for dissolution, and a logical workflow for the preparation of Alexa Fluor 647 solutions.

Core Concepts in Alexa Fluor 647 Solubility

Alexa Fluor 647 is a bright and photostable dye widely used in fluorescence microscopy, flow cytometry, and other fluorescence-based assays.^{[1][2][3][4]} Its chemical structure is designed to be water-soluble, a key feature for biological applications.^{[1][2][3][5]} However, for practical laboratory use, particularly when working with the amine-reactive N-hydroxysuccinimide (NHS) ester form, dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions.^{[1][2][3][6]}

The NHS ester of Alexa Fluor 647 is the most common derivative for labeling proteins and other molecules containing primary amines.^{[2][3]} While the dye itself is water-soluble, the NHS ester is susceptible to hydrolysis in aqueous environments. Therefore, a non-aqueous, polar aprotic solvent like high-quality, anhydrous DMSO is used to dissolve the reactive dye before its introduction into an aqueous reaction buffer.^{[1][2][3]}

Quantitative Solubility Data

The following table summarizes the available quantitative data on the solubility of Alexa Fluor 647 and its derivatives in DMSO and water. It is important to note that specific solubility limits can be influenced by factors such as the exact form of the dye (e.g., free acid, NHS ester, salt form), temperature, and the purity of the solvent.

Compound	Solvent	Reported Solubility	Notes
Alexa Fluor 647 NHS Ester	DMSO	2 mg/mL	A commonly used concentration for stock solutions in labeling protocols.[6]
Alexa Fluor 647 NHS Ester	DMSO	10 mg/mL	A higher concentration stock solution can be prepared.[7]
Alexa Fluor 647 NHS Ester TEA	DMSO	50 mg/mL	Requires sonication to achieve this concentration. The hygroscopic nature of DMSO can impact solubility.[8]
Alexa Fluor 647 Dye	Water	"Water Soluble"	Generally described as water-soluble and suitable for use in aqueous buffers across a wide pH range (pH 4-10).[1][2][3] Specific quantitative solubility limits in pure water are not typically provided by manufacturers.
Alexa Fluor 647 PEG Biotin	Aqueous Solutions & Most Organic Solvents	Soluble	The PEGylation of the molecule enhances its solubility in aqueous solutions.[9]

Experimental Protocols

Protocol 1: Preparation of Alexa Fluor 647 NHS Ester Stock Solution in DMSO

This protocol outlines the standard procedure for dissolving **Alexa Fluor 647 NHS ester** in DMSO to create a stock solution for labeling reactions.

Materials:

- **Alexa Fluor 647 NHS Ester**
- High-quality, anhydrous DMSO
- Vortex mixer
- Microcentrifuge

Procedure:

- Allow the vial of **Alexa Fluor 647 NHS ester** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 10 mg/mL stock solution, add 100 μ L of DMSO to 1 mg of the dye).
[7]
- Vortex the vial thoroughly until the dye is completely dissolved. A brief centrifugation can be performed to collect the solution at the bottom of the vial.
- This stock solution is now ready to be added to the protein or other molecule in an appropriate aqueous reaction buffer.

Note: It is recommended to prepare the DMSO stock solution fresh for each experiment. If storage is necessary, it should be aliquoted and stored at -20°C, protected from light and moisture.[10][11]

Protocol 2: Labeling of Proteins with Alexa Fluor 647 NHS Ester

This protocol describes a general method for labeling proteins with the **Alexa Fluor 647 NHS ester** DMSO stock solution.

Materials:

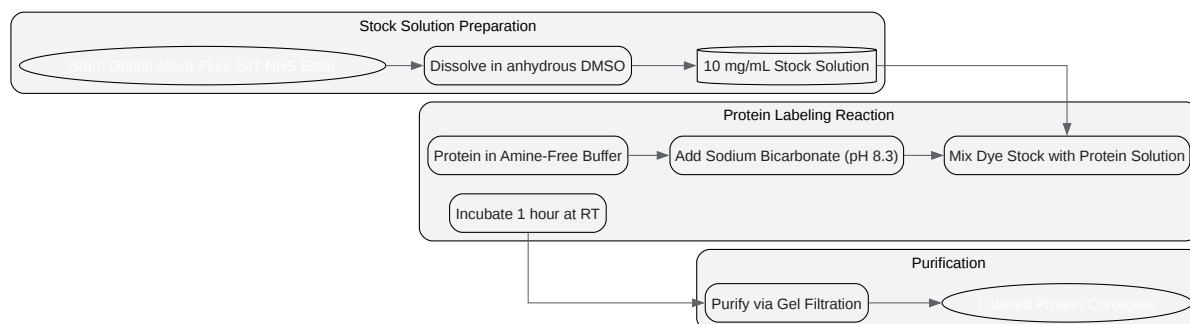
- Protein to be labeled in an amine-free buffer (e.g., phosphate-buffered saline, PBS)
- **Alexa Fluor 647 NHS Ester** stock solution in DMSO
- 1 M sodium bicarbonate solution, pH 8.3
- Purification column (e.g., Sephadex G-25)

Procedure:

- Prepare the protein solution at a concentration of at least 2 mg/mL in an amine-free buffer.[\[3\]](#)
- Add 1 M sodium bicarbonate to the protein solution to adjust the pH to approximately 8.3. This is the optimal pH for the reaction between the NHS ester and primary amines.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Add the calculated amount of the **Alexa Fluor 647 NHS ester** DMSO stock solution to the protein solution while gently vortexing. The molar ratio of dye to protein will need to be optimized for each specific protein.
- Incubate the reaction for 1 hour at room temperature, protected from light.
- Separate the labeled protein from the unreacted dye using a gel filtration column.

Visualizing the Workflow

The following diagram illustrates the logical workflow for preparing and using **Alexa Fluor 647 NHS ester** in a typical labeling experiment.



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Caption: Workflow for **Alexa Fluor 647 NHS Ester** Labeling.

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